

Environmental Fate and Degradation of Diallylmelamine: A Technical Guide

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Compound of Interest

Compound Name: **Diallylmelamine**

Cat. No.: **B146501**

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Disclaimer: Direct experimental data on the environmental fate and degradation of N,N-diallylmelamine (CAS 91-77-0) is scarce in publicly available scientific literature. This guide provides an in-depth overview based on the known environmental behavior of its parent compound, melamine, and other related triazine derivatives. The information presented herein should be interpreted as a predictive assessment, highlighting probable pathways and data gaps that require further research.

Introduction

Diallylmelamine is a derivative of melamine characterized by the presence of two allyl groups attached to one of the exocyclic amino groups of the triazine ring. Its applications span various industrial fields, and understanding its environmental persistence, degradation pathways, and potential for bioaccumulation is crucial for a comprehensive environmental risk assessment. This document synthesizes available information on related compounds to forecast the likely environmental fate of **diallylmelamine**.

Physicochemical Properties (Inferred)

A comprehensive understanding of a chemical's environmental fate begins with its physicochemical properties. While experimental data for **diallylmelamine** is limited, some properties can be estimated.

Property	Value/Information	Source/Method
CAS Number	91-77-0	-
Molecular Formula	C ₉ H ₁₄ N ₆	-
Molecular Weight	206.25 g/mol	-
Water Solubility	Data not available. Melamine has a water solubility of 3.24 g/L at 20°C. The presence of lipophilic diallyl groups may decrease water solubility compared to melamine.	Inferred
Vapor Pressure	Data not available. Likely to be low due to the relatively high molecular weight and polar nature of the triazine ring.	Inferred
Log K _{ow} (Octanol-Water Partition Coefficient)	Data not available. Estimation required for bioaccumulation assessment.	-

Environmental Fate

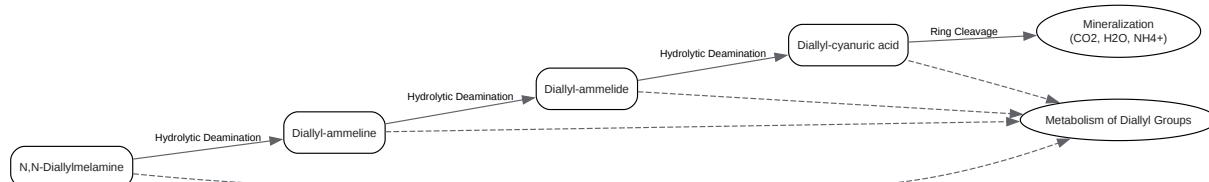
The environmental fate of **diallylmelamine** is governed by a combination of transport and transformation processes, including biodegradation, abiotic degradation (hydrolysis and photolysis), and bioaccumulation.

Biodegradation

3.1.1. Predicted Pathway

Based on the well-documented biodegradation of melamine, **diallylmelamine** is expected to undergo a primary degradation of the triazine ring through sequential hydrolytic deamination. This process is likely initiated by microbial enzymes. The fate of the diallyl groups is less certain; they may be metabolized through separate enzymatic pathways, potentially involving oxidation.

A proposed biodegradation pathway for **diallylmelamine** is illustrated below.



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Figure 1: Proposed Biodegradation Pathway of **Diallylmelamine**

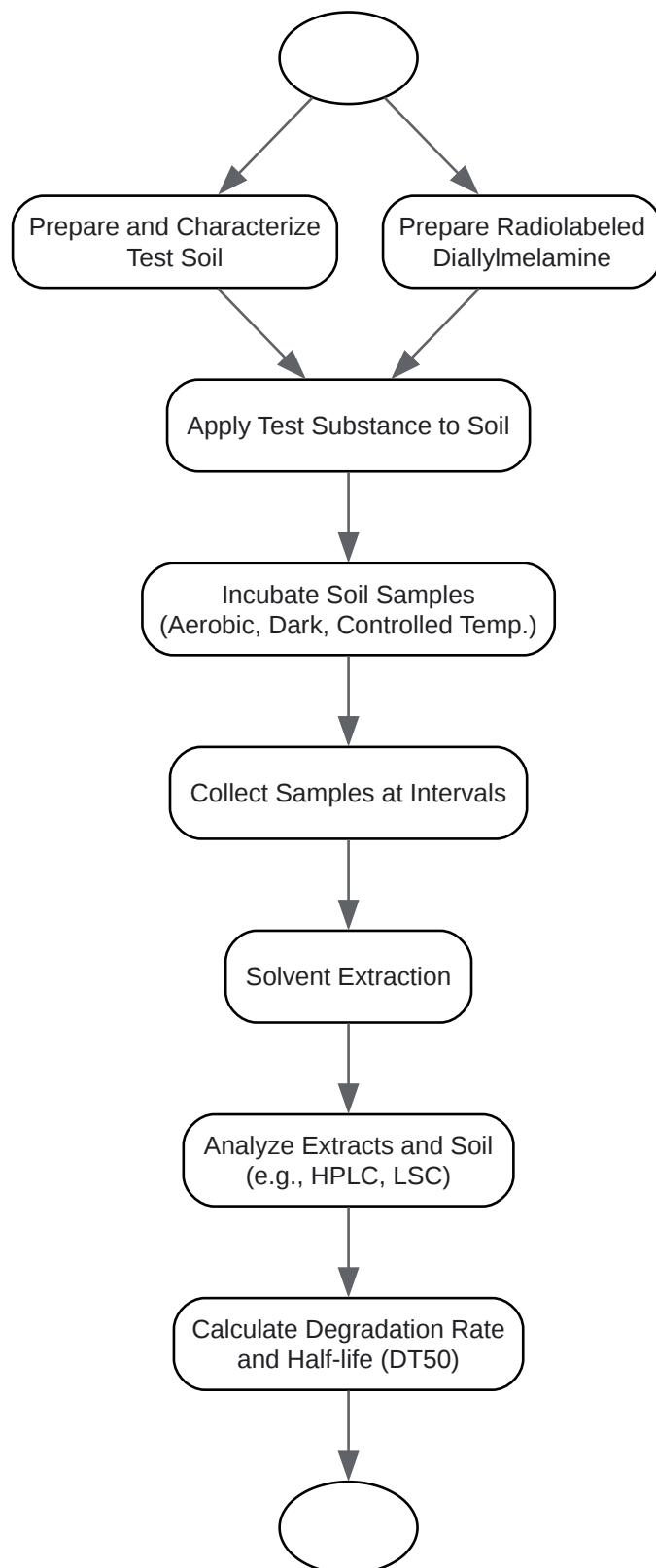
3.1.2. Quantitative Data on Melamine Biodegradation

While no specific data exists for **diallylmelamine**, studies on melamine provide context for the potential biodegradability of the triazine ring.

Organism/System	Conditions	Degradation Rate/Half-life	Reference
Mixed bacterial cultures	Aerobic, soil	Melamine degradation observed	[1]
Nocardioides sp. strain ATD6	Aerobic, liquid culture	Degraded melamine to cyanuric acid	[1]
Activated sludge	Membrane bioreactor	Average removal efficiency of 20 ± 11%	[2]

3.1.3. Experimental Protocol: Aerobic Biodegradation in Soil (OECD 307)

This standard test guideline is designed to assess the rate of aerobic biodegradation of chemicals in soil.



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Figure 2: Experimental Workflow for OECD 307

Abiotic Degradation

3.2.1. Hydrolysis

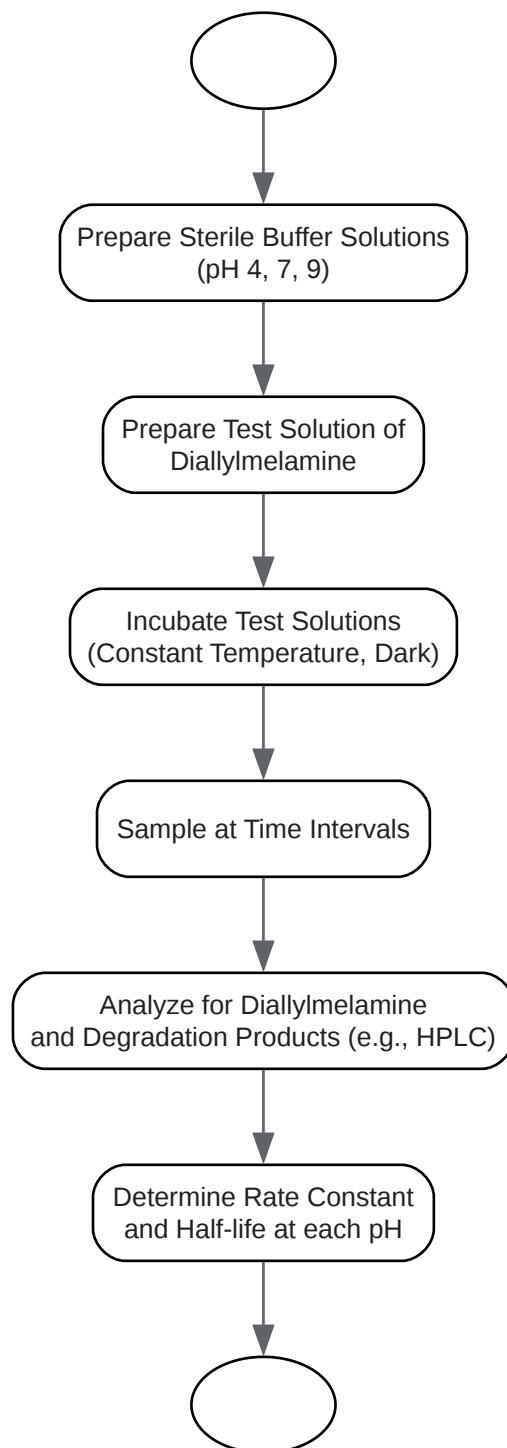
The triazine ring of **diallylmelamine** is susceptible to hydrolysis, particularly under acidic or alkaline conditions. The C-N bonds of the amino groups can be cleaved, leading to the formation of hydroxylated derivatives, similar to the initial steps of biodegradation. The rate of hydrolysis is expected to be pH-dependent.

Quantitative Data on Related Triazines

Compound	pH	Temperature (°C)	Half-life	Reference
Hexahydro-1,3,5-trinitro-1,3,5-triazine (RDX)	Alkaline	Not specified	Ring opening observed	[3]
Melamine	Not specified	Not specified	Stepwise hydrolysis to cyanuric acid	[4]

3.2.2. Experimental Protocol: Hydrolysis as a Function of pH (OECD 111)

This guideline details a procedure to determine the rate of hydrolysis of chemicals in sterile aqueous buffer solutions at different pH values.



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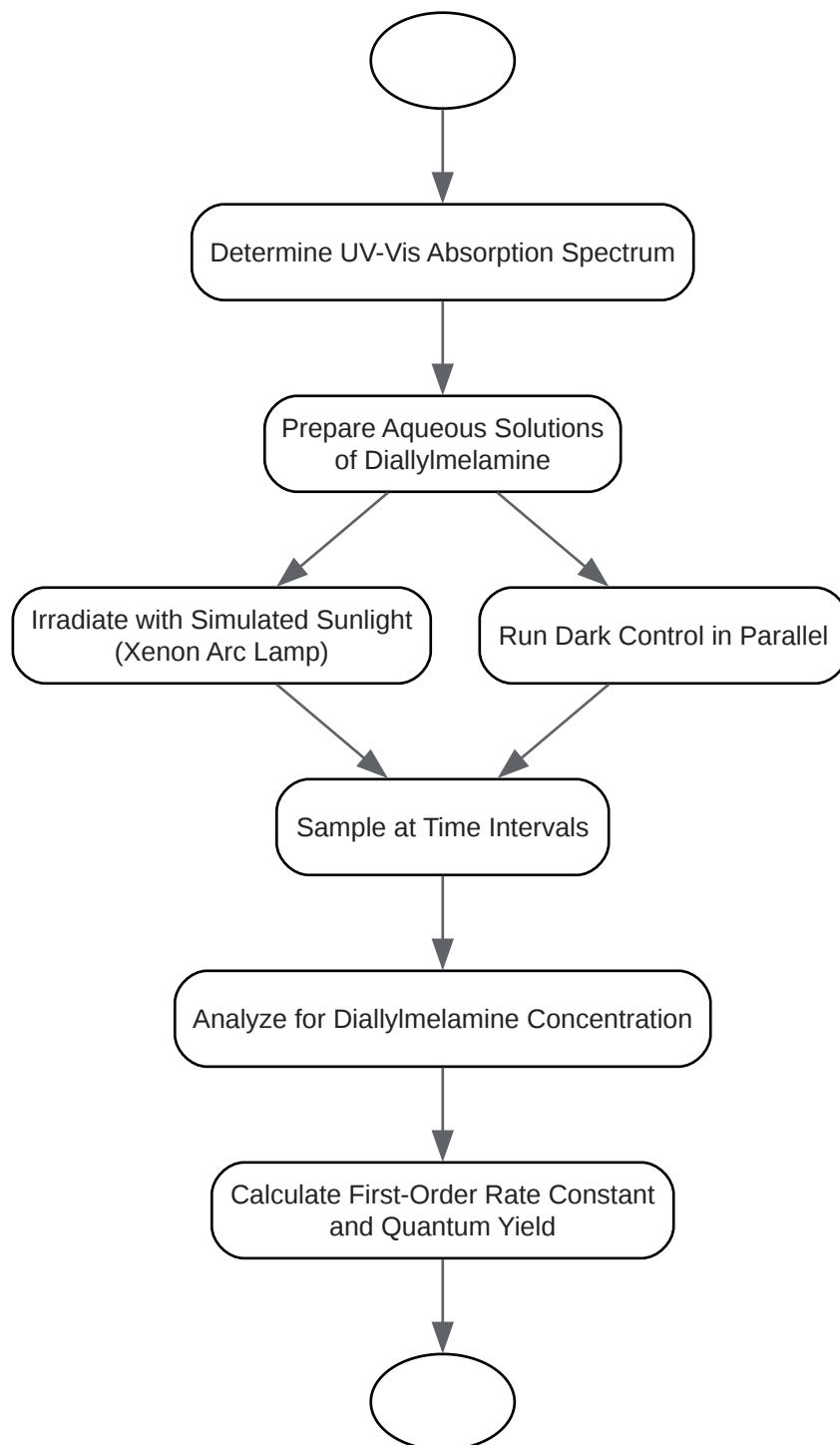
Figure 3: Experimental Workflow for OECD 111

3.2.3. Photolysis

Triazine derivatives can undergo photolytic degradation in the presence of sunlight. The absorption of UV radiation can lead to the cleavage of chemical bonds and transformation of the molecule. The rate of photolysis depends on the light intensity and the quantum yield of the compound.

3.2.4. Experimental Protocol: Direct Photolysis Rate (OECD 316)

This guideline describes a method for determining the direct photolysis rate of a chemical in water under simulated sunlight.



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Figure 4: Experimental Workflow for OECD 316

Bioaccumulation

The potential for a chemical to bioaccumulate in organisms is often estimated using its octanol-water partition coefficient (Log K_{ow}). A higher Log K_{ow} suggests a greater tendency to partition into fatty tissues.

Bioaccumulation Data for Related Compounds

Compound	Log K_{ow}	Bioconcentration Factor (BCF)	Comment	Reference
Melamine	-1.37	Low potential for bioaccumulation	-	[5]

Without an experimentally determined or accurately predicted Log K_{ow} for **diallylmelamine**, its bioaccumulation potential remains unknown. The presence of the diallyl groups would likely increase the Log K_{ow} compared to melamine, suggesting a potentially higher, though not necessarily significant, bioaccumulation potential.

Ecotoxicity

No ecotoxicity data for **diallylmelamine** were found. For melamine, the predicted no-effect concentrations (PNECs) for aquatic organisms have been established.

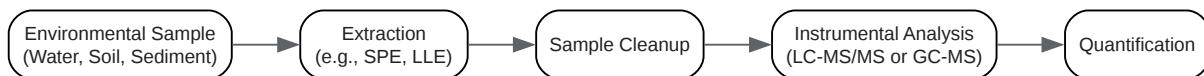
Ecotoxicity Data for Melamine

Endpoint	Species	Value	Reference
Chronic NOEC	P. subcapitata (algae)	27.3 μ g/L	[6]
Chronic NOEC	D. magna (crustacean)	125 μ g/L	[6]

Analytical Methods

The determination of **diallylmelamine** in environmental matrices would likely involve extraction followed by chromatographic separation and detection.

Potential Analytical Workflow



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Figure 5: General Analytical Workflow for **Diallylmelamine**

High-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) would be a suitable technique for the sensitive and selective determination of **diallylmelamine** and its potential degradation products in environmental samples.^[7]

Conclusion and Future Research

The environmental fate and degradation of **diallylmelamine** are largely uncharacterized. Based on the behavior of melamine, the primary degradation pathway is likely to involve the stepwise hydrolysis of the triazine ring. However, the contribution of the diallyl groups to the overall environmental persistence and toxicity is unknown and represents a significant data gap.

Key areas for future research include:

- Determination of fundamental physicochemical properties (water solubility, Log K_{ow}).
- Conducting standardized biodegradation studies (e.g., OECD 301, 307, 309) to determine its persistence in various environmental compartments.
- Investigating the rates of hydrolysis and photolysis under environmentally relevant conditions.
- Measuring the bioconcentration factor (BCF) in aquatic organisms.
- Performing acute and chronic ecotoxicity tests on representative aquatic and terrestrial organisms.

Addressing these research needs is essential for a scientifically sound environmental risk assessment of **diallylmelamine**.

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